

# Dipentyl Carbonate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Dipentyl carbonate*

Cat. No.: B1330105

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Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **dipentyl carbonate**. It is intended for informational purposes for qualified professionals. Always consult the most current and comprehensive Safety Data Sheet (SDS) from your supplier before handling this chemical and ensure all appropriate safety protocols are in place.

## Introduction

**Dipentyl carbonate** (CAS No. 2050-94-4) is an organic chemical compound with the molecular formula  $C_{11}H_{22}O_3$ . It belongs to the class of dialkyl carbonates. While specific toxicological and extensive safety data for **dipentyl carbonate** are limited in publicly available literature, this guide synthesizes the existing information and provides guidance based on its chemical properties and data from structurally similar compounds.

## Physicochemical and Hazard Information

A summary of the known physicochemical properties and hazard classifications for **dipentyl carbonate** is presented below.

## Table 1: Physicochemical Properties of Dipentyl Carbonate

Property	Value	Source
CAS Number	2050-94-4	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	202.29 g/mol	<a href="#">[1]</a>
Boiling Point	247.2 °C at 760 mmHg	<a href="#">[1]</a>
Density	0.919 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	92.3 °C	<a href="#">[1]</a>
Appearance	Not specified (likely a liquid at room temperature)	General Inference

**Table 2: GHS Hazard Classification for Dipentyl Carbonate**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation	 alt text	Warning
Eye Irritation	H319: Causes serious eye irritation	 alt text	Warning
Specific Target Organ			
Toxicity - Single Exposure (Respiratory Tract Irritation)	H335: May cause respiratory irritation	 alt text	Warning

Source:[\[1\]](#)

## Toxicological Data

Detailed toxicological studies specifically on **dipentyl carbonate** are not readily available in the public domain. In the absence of such data, it is prudent to handle the substance with care,

assuming potential for toxicity based on its GHS classification and by considering data from analogous compounds.

Analogous Compound Information (for context only, not directly applicable to **dipentyl carbonate**):

For diphenyl carbonate, a structurally related aromatic carbonate, the following has been reported:

- Acute Oral Toxicity (Rat): LD50 of 1500 mg/kg
- Acute Dermal Toxicity (Rat, Rabbit): LD50 > 2000 mg/kg
- Skin Irritation (Rabbit): Not irritating
- Eye Irritation (Rabbit): Not irritating

It is crucial to note that the toxicological profiles of aliphatic carbonates like **dipentyl carbonate** can differ significantly from aromatic carbonates like diphenyl carbonate. The GHS classification of **dipentyl carbonate** as a skin and eye irritant suggests a higher potential for local effects compared to the available data for diphenyl carbonate.

## Experimental Protocols

The determination of the safety and toxicity of chemical substances is guided by internationally recognized protocols, such as the OECD Guidelines for the Testing of Chemicals. These guidelines provide standardized methods for assessing various endpoints.

## Acute Toxicity Testing

- Acute Oral Toxicity (OECD 420, 423, 425): These guidelines describe methods for determining the median lethal dose (LD50) after a single oral administration of a substance. The choice of guideline depends on the expected toxicity of the compound and aims to minimize the number of animals used. The protocol involves administering the substance to fasted animals (usually rats) and observing them for signs of toxicity and mortality over a set period (typically 14 days).

- Acute Dermal Toxicity (OECD 402): This test evaluates the toxicity of a substance applied to the skin. A specified dose is applied to a shaved area of the skin of animals (e.g., rats or rabbits) and covered with a porous gauze dressing for 24 hours. The animals are then observed for signs of toxicity and mortality.
- Acute Inhalation Toxicity (OECD 403): This guideline is used to assess the toxicity of a substance when inhaled. Animals are exposed to the substance as a gas, vapor, or aerosol in a controlled chamber for a defined period. Observations for toxicity and mortality are then made.

## Irritation and Sensitization Testing

- Skin Irritation/Corrosion (OECD 404): This test involves applying the test substance to a small area of the skin of an animal (typically a rabbit) and observing for signs of erythema (redness) and edema (swelling) over a period of several days.
- Eye Irritation/Corrosion (OECD 405): The substance is instilled into the conjunctival sac of one eye of an animal (usually a rabbit), with the other eye serving as a control. The eyes are then examined for signs of irritation, such as redness, swelling, and corneal opacity.
- Skin Sensitization (OECD 406, 429, 442A-E): These tests are designed to determine if a substance can cause an allergic contact dermatitis. The Local Lymph Node Assay (LLNA, OECD 429) is a commonly used *in vivo* method that measures the proliferation of lymphocytes in the lymph nodes draining the site of application. *In vitro* and *in chemico* methods are also available.

## Safe Handling and Storage

Based on the GHS classification and general principles of laboratory safety, the following handling and storage procedures are recommended for **dipentyl carbonate**.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn to protect against splashes and eye contact.

- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber, neoprene) should be worn. The breakthrough time of the glove material should be considered for the specific work being conducted. A lab coat or other protective clothing is also necessary to prevent skin contact.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors. If there is a risk of exceeding exposure limits or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge should be used.

## Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Use only in a well-ventilated area or under a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial

respiration or oxygen by trained personnel. Get medical attention if you feel unwell.

- If swallowed: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if you feel unwell.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: In a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be formed.
- Protective Equipment for Firefighters: Firefighters should wear appropriate protective equipment and self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode.

## Accidental Release Measures

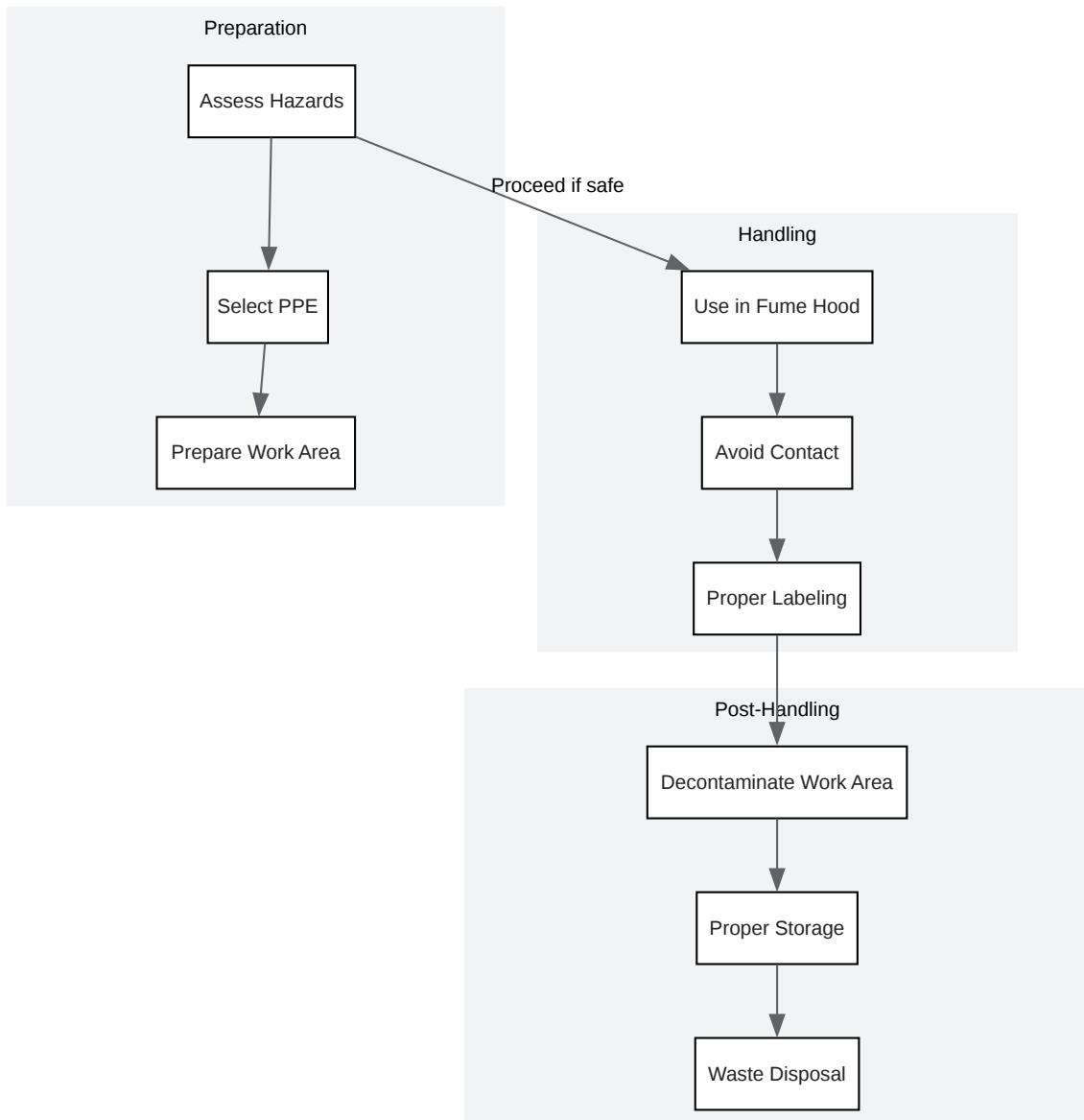
- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment. Ensure adequate ventilation.
- Environmental Precautions: Avoid dispersal of spilled material and runoff and contact with soil, waterways, drains, and sewers.
- Methods for Cleaning Up: Absorb spill with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Waste Disposal

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow product to enter drains or waterways.

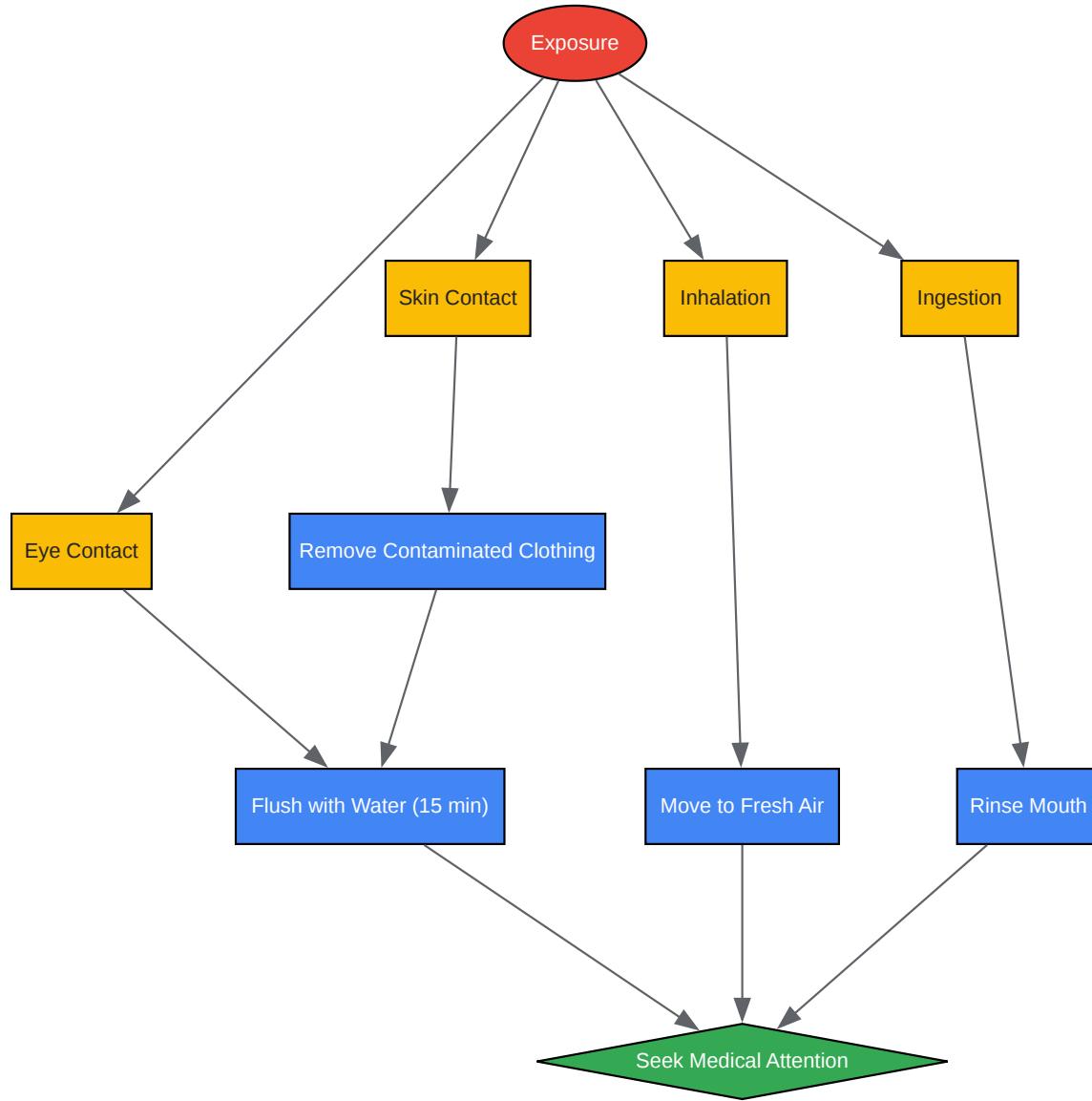
## Visualizations

## General Laboratory Safety Workflow

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Caption: A general workflow for safe laboratory chemical handling.

## First Aid Response Logic



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Caption: Decision-making process for first aid after chemical exposure.

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